

Dinoprost-13C5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dinoprost-13C5*

Cat. No.: *B12384727*

[Get Quote](#)

For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **Dinoprost-13C5**, including a representative Certificate of Analysis, detailed analytical methodologies, and an exploration of its associated signaling pathways.

Dinoprost, also known as Prostaglandin F2 α (PGF2 α), is a naturally occurring prostaglandin involved in a wide range of physiological processes. Its isotopically labeled form, **Dinoprost-13C5**, serves as an invaluable internal standard for quantitative analysis in various biological matrices, ensuring accuracy and precision in experimental results.

Representative Certificate of Analysis

While a specific Certificate of Analysis for each batch of **Dinoprost-13C5** should be obtained from the supplier, the following table summarizes the typical data and purity specifications for this compound.

Parameter	Specification
Chemical Name	(Z)-7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(E,3S)-3-hydroxyoct-1-enyl]cyclopentyl]hept-5-enoic acid- ¹³ C ₅
Molecular Formula	C ₁₅ ¹³ C ₅ H ₃₄ O ₅
Molecular Weight	359.5 g/mol
Appearance	White to off-white crystalline solid
Purity (by HPLC/MS)	≥95% [1]
Isotopic Purity	≥99% ¹³ C incorporation
Solubility	Soluble in DMSO [1]
Storage	Store at -20°C [1]
Shelf Life	2 years from the date of analysis when stored properly [1]

Analytical Methodologies

Accurate quantification of **Dinoprost-13C5** and its unlabeled counterpart is crucial for research and clinical applications. Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS) is a widely used and highly sensitive method for this purpose.

Experimental Protocol: UHPLC-MS/MS Analysis

This protocol provides a general framework for the determination of Dinoprost. Optimization may be required based on the specific instrumentation and matrix.

1. Sample Preparation:

- Standard Solutions: Prepare stock solutions of Dinoprost and **Dinoprost-13C5** (as an internal standard) in methanol at a concentration of 100 µg/mL.[\[2\]](#)

- Calibration Curve: Serially dilute the stock solutions to create a calibration curve ranging from 0.1 to 10 µg/mL.
- Matrix Samples: For biological samples, a protein precipitation or solid-phase extraction step may be necessary to remove interferences.

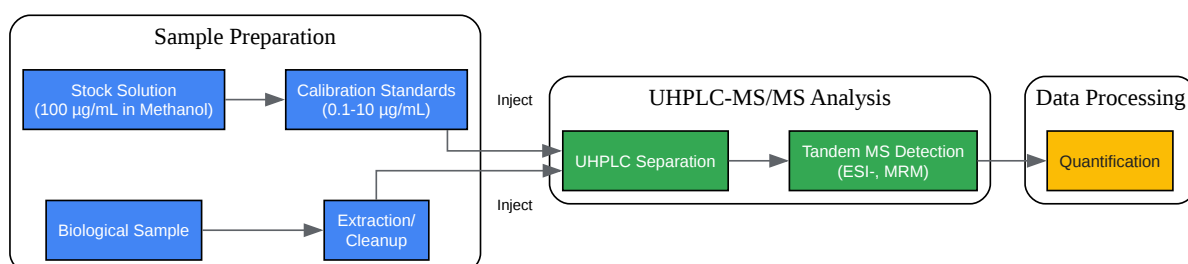
2. Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 1.7 µm particle size, 2.1 mm internal diameter) is suitable.
- Mobile Phase: A gradient elution with water (A) and acetonitrile (B), both containing a small amount of formic acid (e.g., 0.1%), is typically used.
- Flow Rate: A constant flow rate of 0.3 mL/min is recommended.
- Column Temperature: Maintain the column at a constant temperature (e.g., 40°C).

3. Mass Spectrometry Conditions:

- Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used.
- Detection: Multiple Reaction Monitoring (MRM) is employed for quantification, monitoring specific precursor-to-product ion transitions for both Dinoprost and **Dinoprost-13C5**.

The following diagram illustrates the general workflow for the UHPLC-MS/MS analysis of Dinoprost.



[Click to download full resolution via product page](#)

A generalized workflow for the quantitative analysis of Dinoprost using UHPLC-MS/MS.

Signaling Pathways of Dinoprost (Prostaglandin F2 α)

Dinoprost exerts its biological effects by binding to and activating the Prostaglandin F2 α receptor (FP receptor), a G protein-coupled receptor (GPCR). This activation triggers a cascade of intracellular signaling events that mediate its diverse physiological functions, including smooth muscle contraction and the regulation of uterine proteins.

The binding of Dinoprost to the FP receptor primarily activates Gq proteins, leading to the stimulation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 mobilizes intracellular calcium, while DAG activates Protein Kinase C (PKC).

Downstream of these initial events, several other signaling pathways are modulated, including the Mitogen-Activated Protein Kinase (MAPK) pathways (ERK and p38), the Phosphoinositide 3-Kinase (PI3K) pathway, and the NF- κ B and Calcineurin/NFAT pathways. The specific combination of activated pathways can vary depending on the cell type and physiological context, leading to a wide range of cellular responses.

The following diagram illustrates the principal signaling pathways activated by Dinoprost.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dinoprost-13C5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12384727#dinoprost-13c5-certificate-of-analysis-and-purity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com